

Personal protective equipment for handling Ask1-IN-2

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Compound of Interest

Compound Name: Ask1-IN-2

Cat. No.: B8144631

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Essential Safety and Handling Guide for Ask1-IN-2

For researchers, scientists, and drug development professionals working with **Ask1-IN-2**, a potent and orally active inhibitor of apoptosis signal-regulating kinase 1 (ASK1), this guide provides essential safety, handling, and disposal information. Adherence to these protocols is crucial for ensuring a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Ask1-IN-2**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

Body Part	Equipment	Specification
Eyes	Safety Glasses	Must be worn at all times to protect from splashes.
Hands	Chemical-resistant gloves	Impermeable and resistant to the product.
Body	Laboratory Coat	To protect skin and personal clothing.

Operational Handling and Storage

Proper handling and storage are vital for maintaining the stability and efficacy of **Ask1-IN-2**.

Handling:

- Ventilation: Use in a well-ventilated area to minimize inhalation exposure.
- Avoid Contact: Prevent contact with skin and eyes. Do not ingest or inhale.
- Hygiene: Wash hands thoroughly after handling.

Storage: **Ask1-IN-2** is available as a solid and in solution. Storage conditions vary to ensure stability.

Form	Storage Temperature	Duration
Solid	-20°C	1 month
In solvent	-80°C	6 months

Disposal Plan

Dispose of **Ask1-IN-2** and any contaminated materials in accordance with local, state, and federal regulations.

- Unused Product: Dispose of as hazardous chemical waste. Do not allow it to enter the sewage system.
- Contaminated Materials: Any materials that have come into contact with **Ask1-IN-2**, such as pipette tips, gloves, and containers, should be treated as hazardous waste and disposed of accordingly.

Experimental Protocols and Data

Ask1-IN-2 has an IC50 of 32.8 nM and is soluble in DMSO.^[1]

In Vitro Experiment: Luciferase Reporter Assay

An experimental protocol to assess the inhibitory activity of **Ask1-IN-2** involves a luciferase reporter assay in AP1-HEK293 cells.

Methodology:

- Culture AP1-HEK293 cells in an appropriate medium.
- Treat the cells with **Ask1-IN-2** at a concentration of 10 mM for 1 hour.
- Lyse the cells and measure luciferase activity using a luminometer.
- Calculate the inhibition rate by comparing the luciferase activity of treated cells to untreated controls.

In one such experiment, **Ask1-IN-2** demonstrated a 95.59% inhibition rate.

In Vivo Experiment: DSS-Induced Ulcerative Colitis in Mice

To evaluate the in vivo efficacy of **Ask1-IN-2**, a dextran sulfate sodium (DSS)-induced ulcerative colitis model in mice can be utilized.

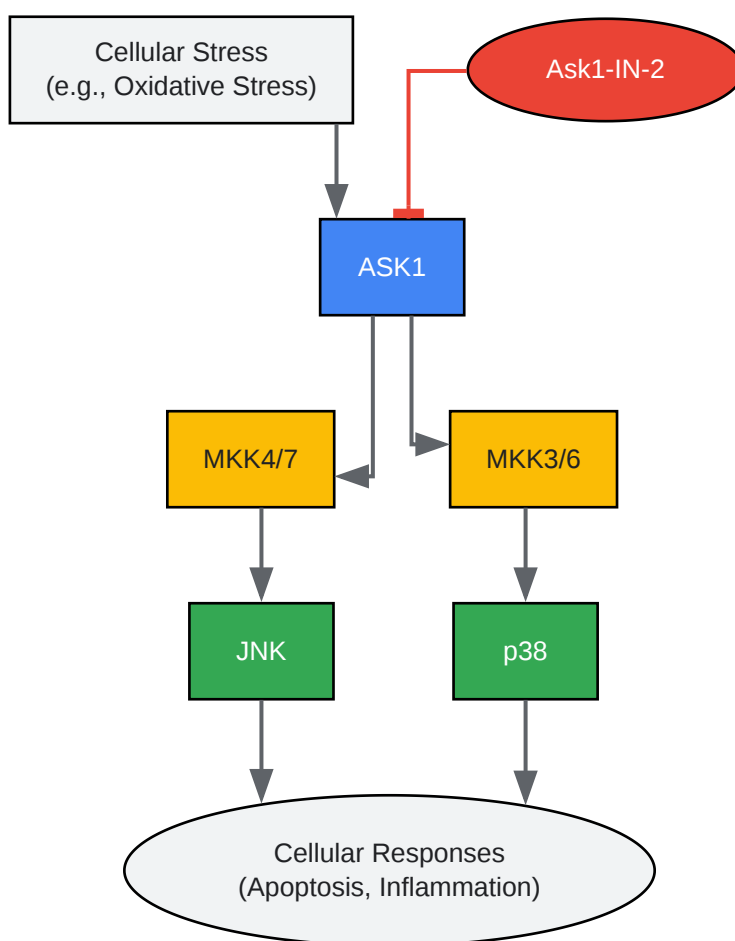
Methodology:

- Induce ulcerative colitis in mice by administering DSS in their drinking water.
- Administer **Ask1-IN-2** orally at a daily dose of 25 mg/kg for 7 days.
- Monitor body weight, disease activity index (DAI), and colon length.
- At the end of the treatment period, collect colon tissues for histological analysis and to measure inflammatory cytokine levels.

Studies have shown that this treatment regimen can lead to a significant recovery of body weight, a decrease in the DAI score, prevention of colon shortening, and attenuation of colonic tissue damage and inflammatory cell infiltration.[2]

ASK1 Signaling Pathway

Apoptosis signal-regulating kinase 1 (ASK1) is a key component of the mitogen-activated protein kinase (MAPK) signaling cascade. It is activated by various cellular stresses, including oxidative stress, and subsequently activates downstream kinases JNK and p38, leading to cellular responses such as apoptosis and inflammation. **Ask1-IN-2** acts as an inhibitor in this pathway.



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Caption: The ASK1 signaling pathway and the inhibitory action of **Ask1-IN-2**.

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References

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